

Tungsten(VI) Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Tungsten(VI) chloride

Cat. No.: B086897

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **Tungsten(VI) chloride** (WCl_6), a versatile inorganic compound with significant applications in catalysis, materials science, and organic synthesis. This document details its chemical identifiers, physicochemical properties, key experimental protocols, and relevant reaction pathways.

Core Identifiers and Properties

Tungsten(VI) chloride, also known as tungsten hexachloride, is a dark violet-blue, volatile crystalline solid under standard conditions.^[1] It is an important precursor in the synthesis of a wide range of tungsten-containing compounds.^[1]

Table 1: Chemical Identifiers for **Tungsten(VI) Chloride**

Identifier	Value	Reference
CAS Number	13283-01-7	[1] [2] [3] [4]
EC Number	236-293-9	[1] [4]
PubChem CID	83301	[1]
RTECS Number	YO7710000	[1]
UNII	L32HZV95ZE	[1]
InChI Key	KPGXUAIFQMJJFB-UHFFFAOYSA-H	[1]
SMILES	Cl--INVALID-LINK--(Cl)(Cl)(Cl)Cl	[1]

Table 2: Physicochemical Properties of **Tungsten(VI) Chloride**

Property	Value	Reference
Molecular Formula	WCl ₆	[1] [2] [3]
Molar Mass	396.54 g/mol	[1]
Appearance	Dark blue, moisture-sensitive crystals	[1]
Density	3.52 g/cm ³	[1]
Melting Point	275 °C (527 °F; 548 K)	[1]
Boiling Point	346.7 °C (656.1 °F; 619.8 K)	[1]
Solubility	Hydrolyzes in water; Soluble in chlorocarbons	[1]
Crystal Structure	α: rhombohedral, β: hexagonal	[1]
Coordination Geometry	Octahedral	[1]

Key Experimental Protocols

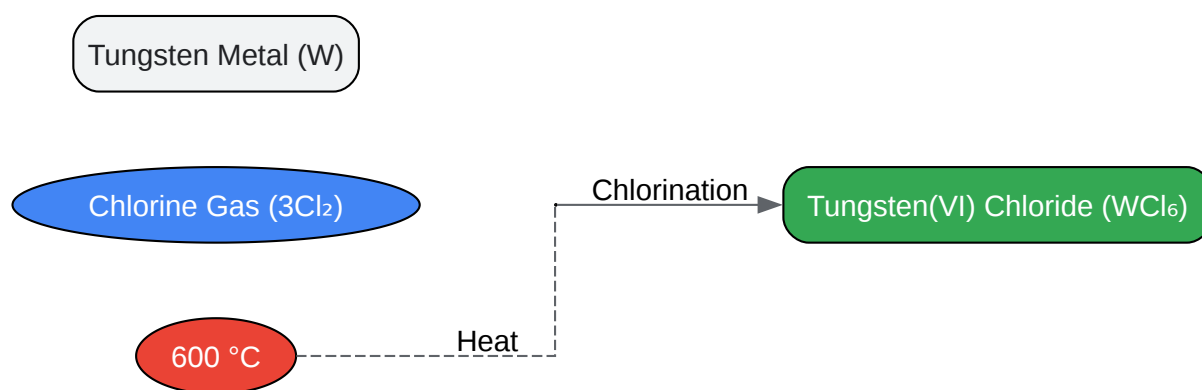
This section provides detailed methodologies for the synthesis of **Tungsten(VI) chloride** and some of its prominent applications.

Synthesis of Tungsten(VI) Chloride

Tungsten(VI) chloride can be synthesized by the direct chlorination of tungsten metal at elevated temperatures.[1]

Experimental Protocol:

- Place tungsten metal powder in a quartz tube.
- Seal the tube and heat it to 600 °C in a tube furnace.
- Introduce a stream of dry chlorine gas over the heated tungsten metal.
- The volatile **Tungsten(VI) chloride** will sublime and can be collected in a cooler part of the apparatus.
- For purification, recrystallization can be performed from dry carbon tetrachloride in an inert atmosphere.



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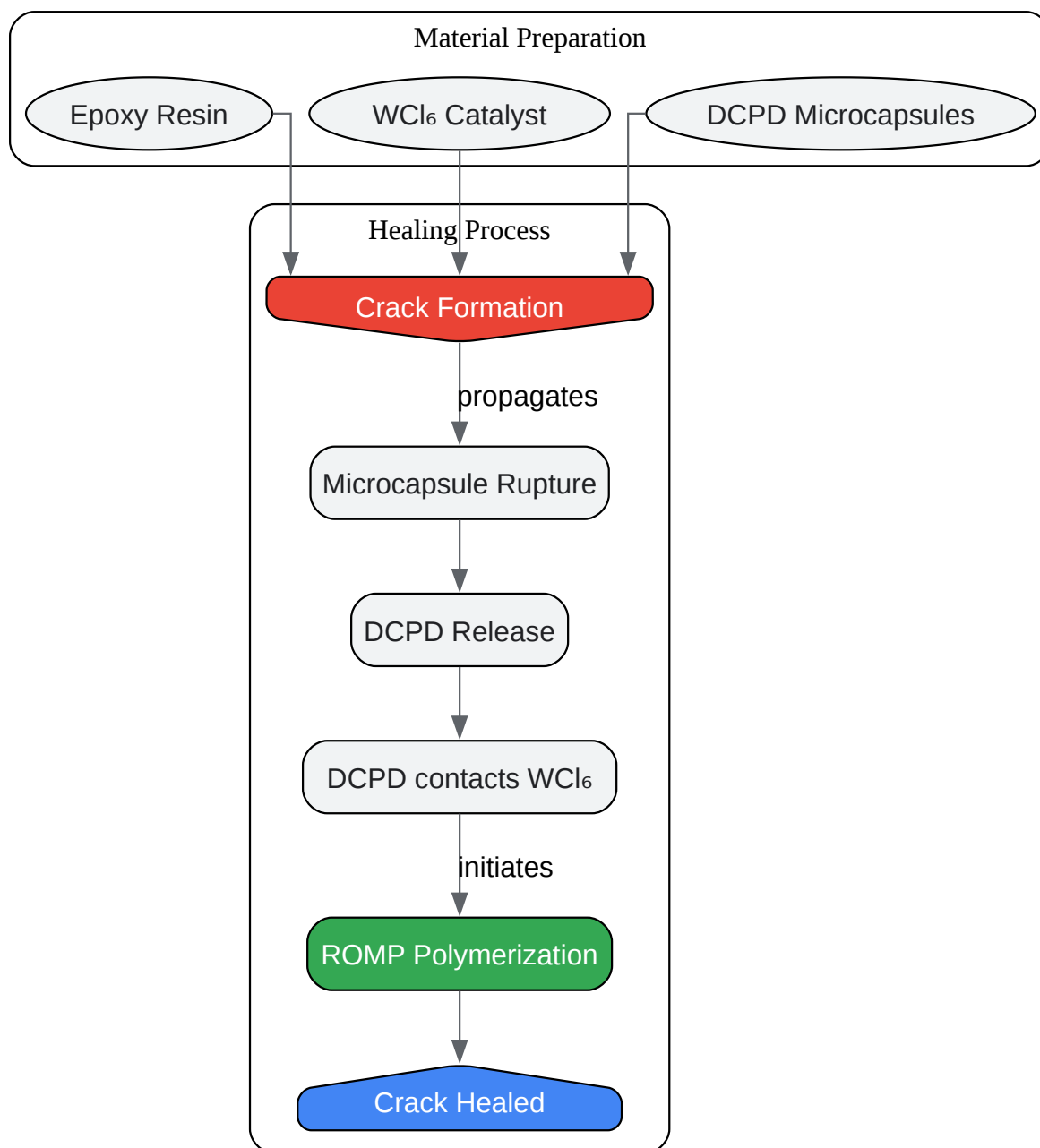
Synthesis of **Tungsten(VI) Chloride**.

Application in Self-Healing Epoxy Resins

Tungsten(VI) chloride is a potent catalyst precursor for the ring-opening metathesis polymerization (ROMP) of dicyclopentadiene (DCPD), a key reaction in self-healing materials.

Experimental Protocol:

- Prepare an epoxy resin and degas it.
- Allow the resin to partially cure for 30 minutes to increase its viscosity.
- Disperse a desired weight percentage (e.g., 10-15 wt%) of **Tungsten(VI) chloride** powder into the epoxy resin with mechanical stirring.
- Incorporate microcapsules containing dicyclopentadiene (DCPD) healing agent into the mixture.
- When a crack propagates through the cured epoxy, it ruptures the microcapsules, releasing the DCPD.
- The DCPD comes into contact with the dispersed **Tungsten(VI) chloride** catalyst, initiating ROMP and healing the crack.



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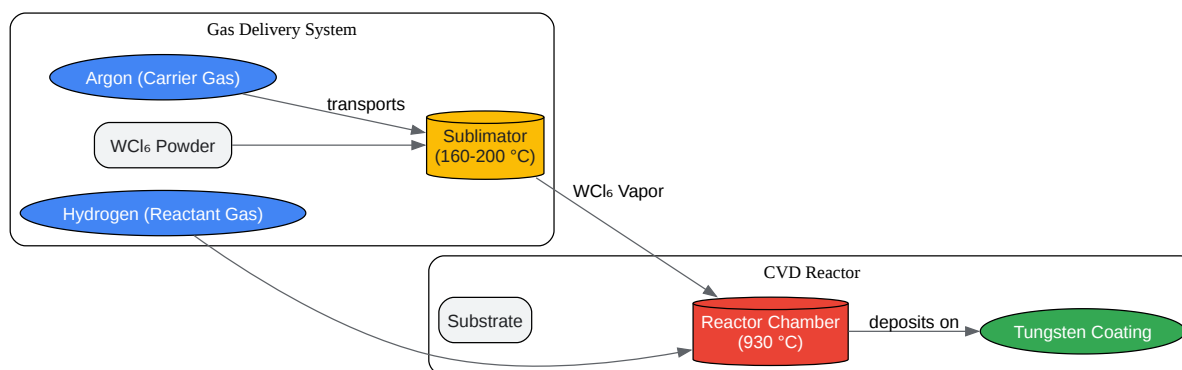
Workflow for Self-Healing Epoxy.

Chemical Vapor Deposition (CVD) of Tungsten Coatings

Tungsten(VI) chloride is a key precursor in the chemical vapor deposition (CVD) of tungsten films, particularly for applications requiring high-purity coatings.

Experimental Protocol:

- Load **Tungsten(VI) chloride** powder into a sublimator within an inert atmosphere glove box.
- Heat the sublimator to 160-200 °C to generate WCl_6 vapor.
- Transport the WCl_6 vapor to the reactor manifold using a heated argon carrier gas.
- Introduce hydrogen gas into the reactor, maintaining a H_2/Ar ratio of 10:1.
- Heat the reactor to approximately 930 °C to induce the reduction of WCl_6 by hydrogen.
- Tungsten will deposit onto the substrate material within the reactor.



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Chemical Vapor Deposition of Tungsten.

Ring-Opening Metathesis Polymerization (ROMP) of Norbornene

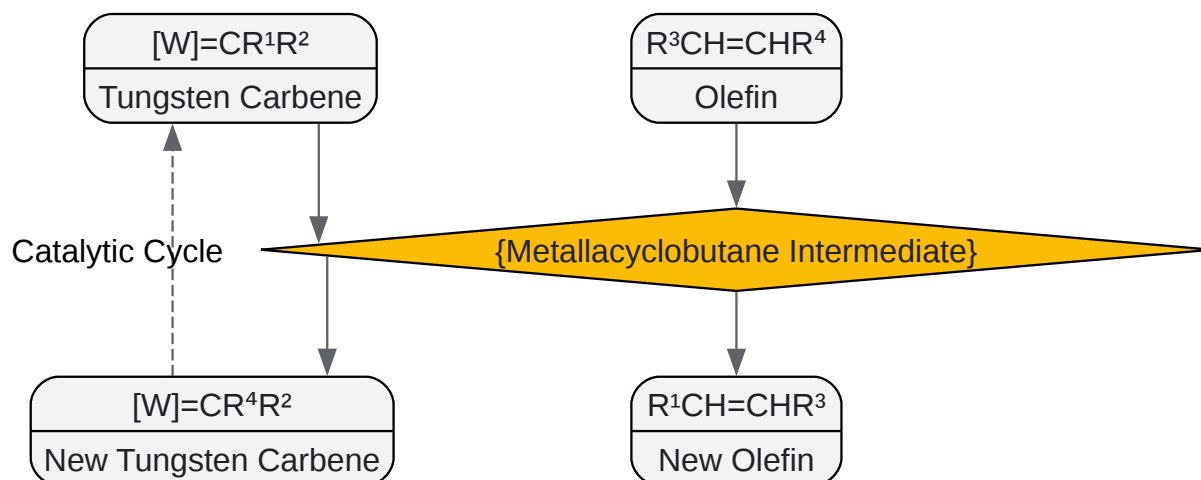
Tungsten(VI) chloride, in combination with a co-catalyst, is effective for the ROMP of cyclic olefins like norbornene.

Experimental Protocol:

- In an inert atmosphere, dissolve a catalytic amount of a suitable tungsten complex (which can be derived from WCl_6) in a dry solvent (e.g., THF).
- Add the monomer, norbornene, to the catalyst solution.
- Allow the reaction to proceed at room temperature for a specified time.
- Concentrate the reaction mixture and precipitate the polymer by adding an excess of a non-solvent, such as methanol.
- Filter and wash the resulting polynorbornene with methanol.
- Redissolve the polymer in a suitable solvent (e.g., THF) and re-precipitate to purify.
- Dry the final polymer product under vacuum.

Catalytic Mechanism and Applications

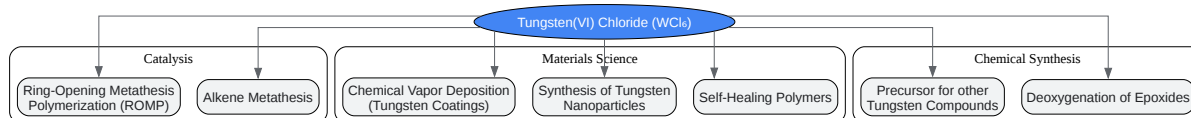
Tungsten-based catalysts, often initiated from WCl_6 , are pivotal in olefin metathesis. The generally accepted mechanism, first proposed by Chauvin, involves the formation of a metallacyclobutane intermediate.



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Chauvin Mechanism for Olefin Metathesis.

The versatility of **Tungsten(VI) chloride** as a precursor and catalyst leads to a wide array of applications.



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Applications of **Tungsten(VI) Chloride**.

Safety Information

Tungsten(VI) chloride is a corrosive and moisture-sensitive compound. It reacts aggressively with water, including atmospheric moisture, to release hydrogen chloride (HCl) gas, which is toxic and corrosive.^[1] Appropriate personal protective equipment, including gloves, safety

goggles, and a lab coat, should be worn when handling this chemical. All manipulations should be carried out in a well-ventilated fume hood or under an inert atmosphere.

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